

Technical Guide: Solubility Profile & Isolation of Diethyl 2-(2-nitro-1-phenylethyl)malonate

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Compound of Interest

Compound Name: *Diethyl 2-(2-nitro-1-phenylethyl)malonate*

CAS No.: 22975-21-9

Cat. No.: B1362527

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Executive Summary

Diethyl 2-(2-nitro-1-phenylethyl)malonate is the Michael adduct formed by the condensation of diethyl malonate and

-nitrostyrene.^[1] Its solubility profile is the governing factor in its isolation efficiency and downstream conversion to Baclofen.

While often isolated as a viscous yellow oil, high-purity samples can crystallize as a low-melting solid (approx. 64°C). This duality necessitates a solubility strategy that accommodates both liquid-liquid extraction (for the oil phase) and crystallization thermodynamics (for the solid phase).

Physicochemical Characterization

Property	Value	Notes
IUPAC Name	Diethyl 2-(2-nitro-1-phenylethyl)propanedioate	
CAS Number	22975-21-9	
Molecular Formula		
Molecular Weight	309.32 g/mol	
Physical State	Viscous Oil / Low-melting Solid	Often oils due to trace impurities; pure polymorph melts ~64°C.
LogP (Predicted)	~2.5	Lipophilic; partitions strongly into organic phases. [2] [3]
H-Bond Donors	0	Aprotic acceptor; limited water solubility.

Solubility Profile & Solvent Selection

The solubility behavior of this intermediate is dictated by its lipophilic diester moiety and the polar nitro group. The following data categorizes solvents based on their utility in process chemistry (Extraction vs. Crystallization).

Qualitative Solubility Data

Solvent Class	Specific Solvents	Solubility Status	Process Utility
Chlorinated	Dichloromethane (DCM), Chloroform	Very High	Primary extraction solvents. Excellent for solubilizing the oily crude.
Esters	Ethyl Acetate (EtOAc), Isopropyl Acetate	High	Greener alternative to DCM for extraction.
Aromatic	Toluene, Xylene	High	Used for high-temperature synthesis; product remains soluble upon cooling.
Alcohols	Methanol (MeOH), Ethanol (EtOH)	Moderate / Temp. Dependent	Critical for Crystallization. High solubility at reflux; moderate-to-low at .
Ethers	THF, Diethyl Ether, MTBE	High	Good solubility; MTBE is useful for precipitation when mixed with alkanes.
Alkanes	n-Hexane, n-Heptane, Cyclohexane	Low / Insoluble	Anti-solvent. Used to force precipitation or oiling-out of the product.
Aqueous	Water, Brine	Insoluble	Immiscible. Product partitions >99% into the organic layer.

Thermodynamic Implications for Process Design

- Extraction Efficiency: Due to a LogP of ~2.5, the partition coefficient (

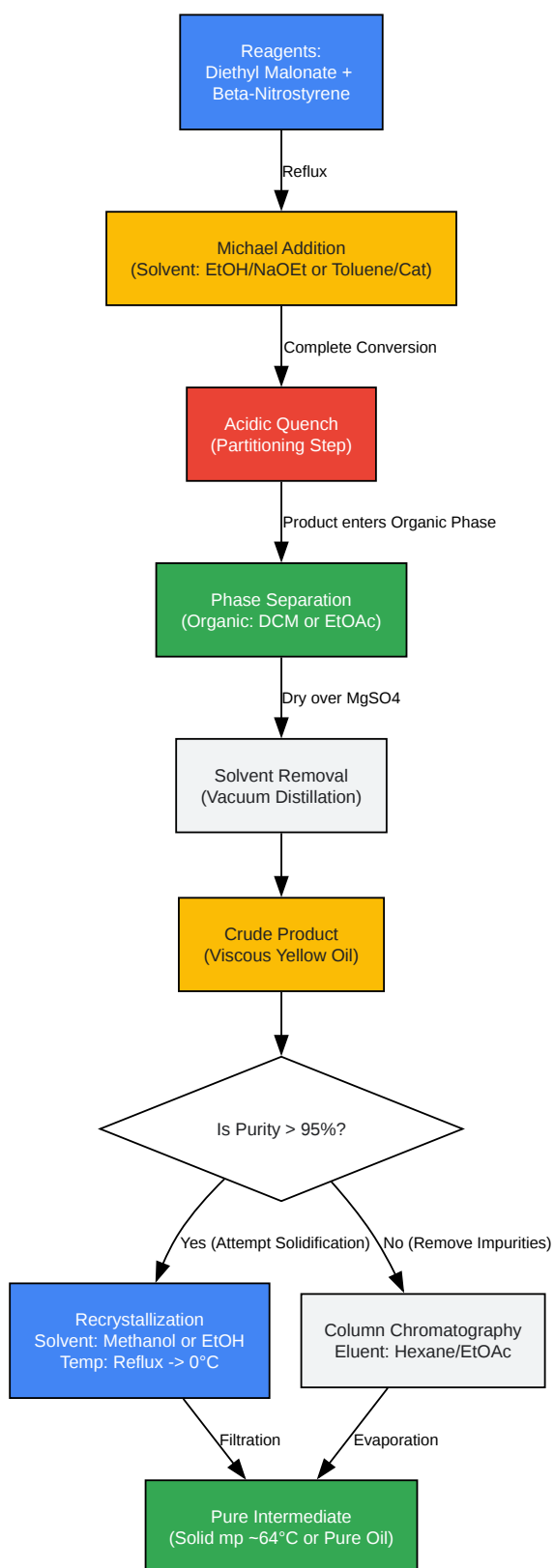
) heavily favors the organic phase. A single extraction with Dichloromethane or Ethyl Acetate typically recovers >95% of the product from an aqueous quench.

- Crystallization Window: The compound exhibits a steep solubility curve in Methanol. Process chemists often dissolve the crude oil in warm Methanol and cool slowly to

to induce crystallization. If the oil persists, seeding with a pure crystal is required to overcome the kinetic barrier to nucleation.

Process Workflow: Synthesis to Isolation

The following diagram illustrates the standard workflow for synthesizing and isolating the intermediate, highlighting where solubility parameters dictate the operation.



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Figure 1: Isolation workflow emphasizing solubility-driven unit operations.

Experimental Protocol: Determination of Solubility Metastable Zone

Since specific Apelblat coefficients are not available in public literature for this specific intermediate, the following protocol is the industry standard for generating the Metastable Zone Width (MSZW), which is crucial for scalable crystallization.

Objective

Determine the saturation () and nucleation () temperatures in Methanol to optimize yield.

Materials

- Solute: **Diethyl 2-(2-nitro-1-phenylethyl)malonate** (Crude or Semi-pure).
- Solvent: HPLC Grade Methanol.
- Equipment: Jacketed glass reactor with overhead stirrer and turbidity probe (or visual inspection).

Methodology

- Preparation: Prepare 5 vials with increasing concentrations of the solute in Methanol (e.g., 0.2, 0.3, 0.4, 0.5, 0.6 g/mL).
- Heating (Dissolution): Heat the mixtures at a rate of until the solution becomes perfectly clear. Record this temperature as (Saturation Temperature).
- Cooling (Nucleation): Cool the clear solution at a rate of .

- Observation: Record the temperature at which the first distinct turbidity or crystal appears. Record this as

(Nucleation Temperature).
- Analysis: Plot Concentration (

-axis) vs. Temperature (

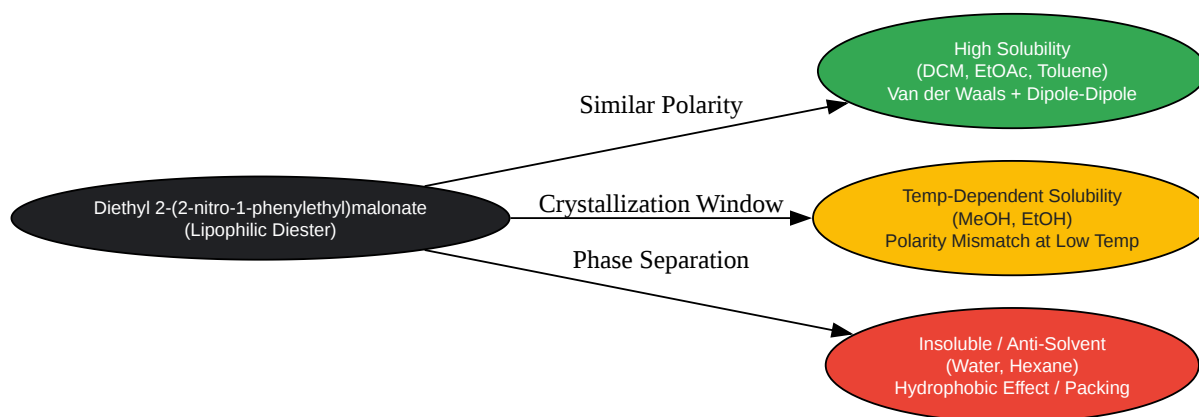
-axis). The region between the

curve and

curve is the Metastable Zone.
 - Insight: To grow large, pure crystals, maintain the process temperature within this zone after seeding.

Visualization of Solubility Trends

The following diagram maps the solubility logic based on solvent polarity and hydrogen bonding capability.



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Figure 2: Solubility interaction map based on intermolecular forces.

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